

# Application Notes and Protocols: Trimethylolpropane Trinonanoate as a PVC Plasticizer

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## Compound of Interest

Compound Name: Trimethylolpropane trinonanoate

Cat. No.: B093850

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## Introduction

**Trimethylolpropane trinonanoate** (TMPTN) is a high-molecular-weight, non-phthalate plasticizer belonging to the polyol ester family. Polyol esters are recognized for their excellent thermal stability, low volatility, and good compatibility with polar polymers like polyvinyl chloride (PVC).[1] These characteristics position TMPTN as a promising alternative to traditional phthalate plasticizers, which are facing increasing regulatory pressure due to health and environmental concerns. This document provides detailed application notes, performance data, and experimental protocols for researchers, scientists, and drug development professionals interested in evaluating TMPTN as a primary plasticizer for PVC formulations.

Note on Data Availability: Specific performance data for **trimethylolpropane trinonanoate** (TMPTN) in PVC is limited in publicly available literature. Therefore, this document utilizes data from a closely related and well-studied compound, epoxidized trimethylolpropane trioleate (EPO), as a representative example of a trimethylolpropane-based plasticizer.[2][3][4][5][6] EPO shares a similar core structure and is expected to exhibit comparable performance characteristics. Additionally, data from a patented formulation containing a mixture of trimethylolpropane esters is included for broader context.[7]

## Performance Characteristics

When incorporated into PVC, trimethylolpropane esters like EPO demonstrate several beneficial properties:

- **Good Compatibility:** EPO exhibits good compatibility with PVC resin, a crucial characteristic for effective plasticization.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)
- **Improved Thermal Stability:** The inclusion of EPO can enhance the thermal stability of the PVC matrix compared to some conventional plasticizers.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)
- **Enhanced Mechanical Properties:** Formulations with EPO can show an improvement in elongation at break.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)
- **Low Migration:** A significant advantage of high-molecular-weight plasticizers like EPO is their reduced tendency to migrate out of the polymer matrix, which is critical for applications in sensitive products like medical devices and food packaging.[\[2\]](#)

## Data Presentation

The following tables summarize the quantitative data on the performance of trimethylolpropane esters in PVC, using EPO as the primary example and a mixed trimethylolpropane ester formulation for comparison.

Table 1: Mechanical Properties of PVC Plasticized with Epoxidized Trimethylolpropane Trioleate (EPO) in Comparison to a Commercial Non-Phthalate Plasticizer (DOCH)

Property	PVC + 50 phr DOCH	PVC + 50 phr EPO	PVC + 25 phr DOCH + 25 phr EPO
Tensile Strength (MPa)	16.5 ± 0.5	17.0 ± 0.4	17.2 ± 0.6
Elongation at Break (%)	280 ± 10	300 ± 12	348 ± 15
Young's Modulus (MPa)	8.5 ± 0.3	9.0 ± 0.4	9.5 ± 0.5

Data sourced from a study on epoxidized trimethylolpropane trioleate (EPO) and di(2-ethylhexyl) 1,2-cyclohexanoate (DOCH).[\[2\]](#)

Table 2: Thermal Properties and Hardness of PVC Plasticized with EPO and DOCH

Property	PVC + 50 phr DOCH	PVC + 50 phr EPO	PVC + 25 phr DOCH + 25 phr EPO
Glass Transition Temp. (Tg, °C)	55	60	58
Shore A Hardness	80 ± 2	85 ± 2	82 ± 2

Data sourced from a study on epoxidized trimethylolpropane trioleate (EPO) and di(2-ethylhexyl) 1,2-cyclohexanoate (DOCH).[\[2\]](#)

Table 3: Migration Resistance (Leaching) in n-Heptane

Formulation	Weight Loss (%)
PVC + 50 phr DOCH	19
PVC + 50 phr EPO	13
PVC + 25 phr DOCH + 25 phr EPO	10

This test simulates the migration of the plasticizer into a fatty food simulant. A lower weight loss indicates better migration resistance.[\[2\]](#)

## Experimental Protocols

The following are detailed methodologies for key experiments to evaluate the performance of TMPTN as a PVC plasticizer, based on established ASTM standards.

### 1. Protocol for Sample Preparation

- Objective: To prepare standardized PVC sheets plasticized with TMPTN for subsequent testing.
- Materials:
  - PVC resin (e.g., K-value 67)
  - **Trimethylolpropane trinonanoate (TMPTN)**
  - Thermal stabilizer (e.g., a mixed metal stabilizer)
  - Two-roll mill
  - Hydraulic press with heating and cooling capabilities
  - Molds for test specimens
- Procedure:
  - Pre-mix PVC resin, TMPTN (at the desired concentration, e.g., 50 phr), and thermal stabilizer in a high-speed mixer.
  - Transfer the pre-mixed compound to a two-roll mill heated to 160-170°C.
  - Mill the compound for 5-10 minutes until a homogeneous sheet is formed.
  - Cut the milled sheet into appropriate sizes for molding.
  - Place the cut sheets into a mold and preheat in the hydraulic press at 170-180°C for 5 minutes with minimal pressure.
  - Apply a pressure of 10-15 MPa for 3-5 minutes.
  - Cool the mold under pressure to room temperature.
  - Remove the pressed sheet and condition the specimens at  $23 \pm 2^{\circ}\text{C}$  and  $50 \pm 5\%$  relative humidity for at least 24 hours before testing.

## 2. Protocol for Mechanical Properties Testing

- Objective: To determine the tensile strength, elongation at break, and Young's modulus of the plasticized PVC.
- Standard: Based on ASTM D638 - "Standard Test Method for Tensile Properties of Plastics".
- Apparatus: Universal Testing Machine (UTM) with an appropriate load cell and extensometer.
- Procedure:
  - Cut dumbbell-shaped test specimens from the conditioned PVC sheets according to the dimensions specified in ASTM D638.
  - Measure the width and thickness of the narrow section of each specimen.
  - Mount the specimen in the grips of the UTM.
  - Set the crosshead speed (e.g., 50 mm/min).
  - Start the test and record the load and elongation until the specimen breaks.
  - Calculate the tensile strength, elongation at break, and Young's modulus from the stress-strain curve.

### 3. Protocol for Thermal Analysis (Thermogravimetric Analysis - TGA)

- Objective: To evaluate the thermal stability of the plasticized PVC.
- Standard: Based on ASTM E1131 - "Standard Test Method for Compositional Analysis by Thermogravimetry".
- Apparatus: Thermogravimetric Analyzer (TGA).
- Procedure:
  - Place a small, accurately weighed sample (5-10 mg) of the plasticized PVC into a TGA sample pan.

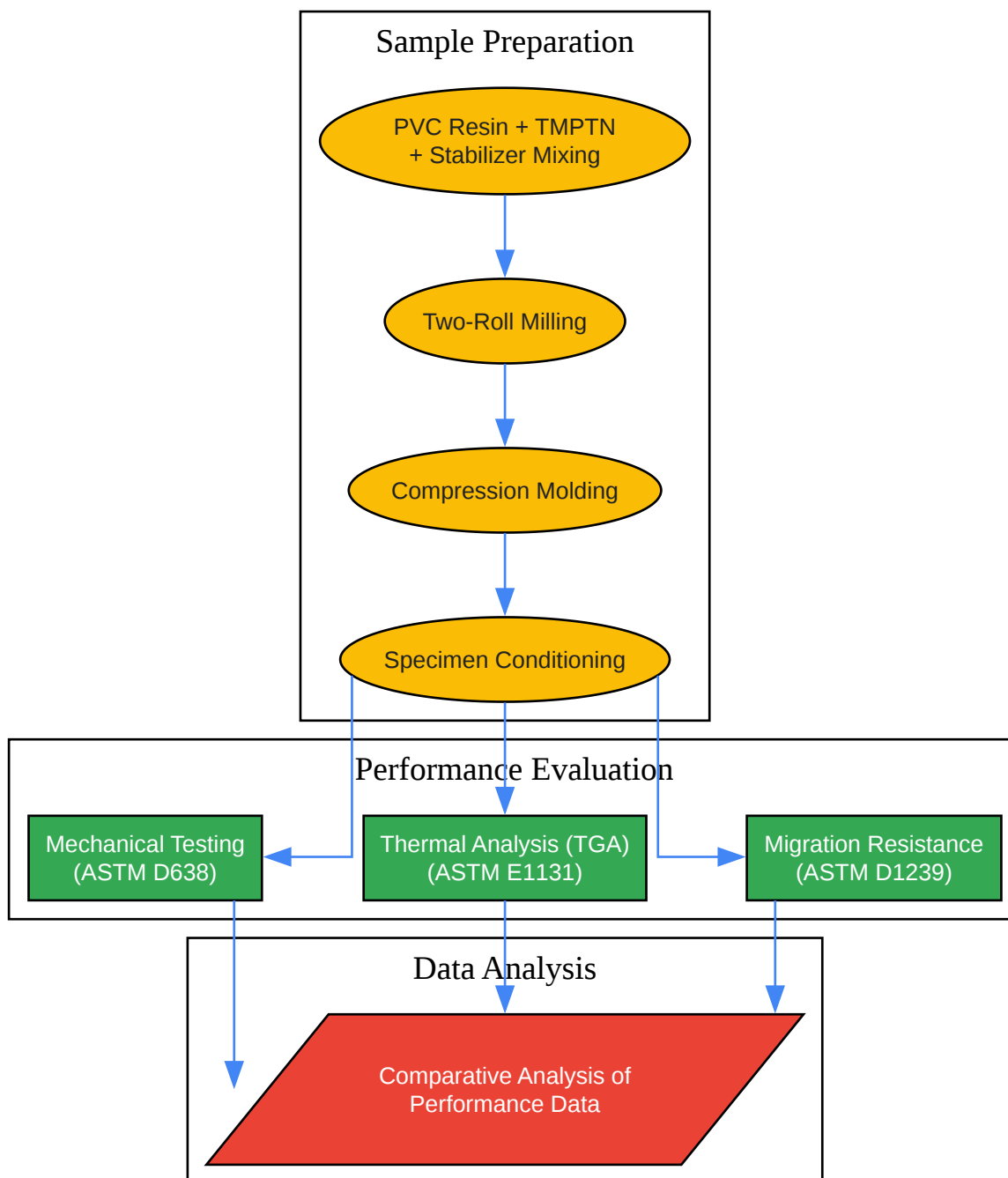
- Heat the sample from room temperature to 600°C at a constant heating rate (e.g., 10°C/min) under a nitrogen atmosphere.
- Record the sample weight as a function of temperature.
- Determine the onset of degradation temperature (the temperature at which significant weight loss begins).

#### 4. Protocol for Migration Resistance Testing

- Objective: To quantify the amount of plasticizer that migrates from the PVC into a solvent.
- Standard: Based on ASTM D1239 - "Standard Test Method for Resistance of Plastic Films to Extraction by Chemicals".
- Materials:
  - Conditioned PVC specimens of known weight and surface area.
  - Extraction solvent (e.g., n-heptane, ethanol, or a food simulant).
  - Constant temperature bath.
- Procedure:
  - Weigh the initial conditioned PVC specimen (W1).
  - Immerse the specimen in the chosen solvent in a sealed container.
  - Place the container in a constant temperature bath (e.g., 60°C) for a specified duration (e.g., 24 hours).
  - Remove the specimen from the solvent, gently wipe off excess solvent, and dry it in a vacuum oven at a specified temperature until a constant weight is achieved (W2).
  - Calculate the percentage of weight loss due to migration:  $\text{Weight Loss (\%)} = [(W1 - W2) / W1] * 100$ .

## Visualizations

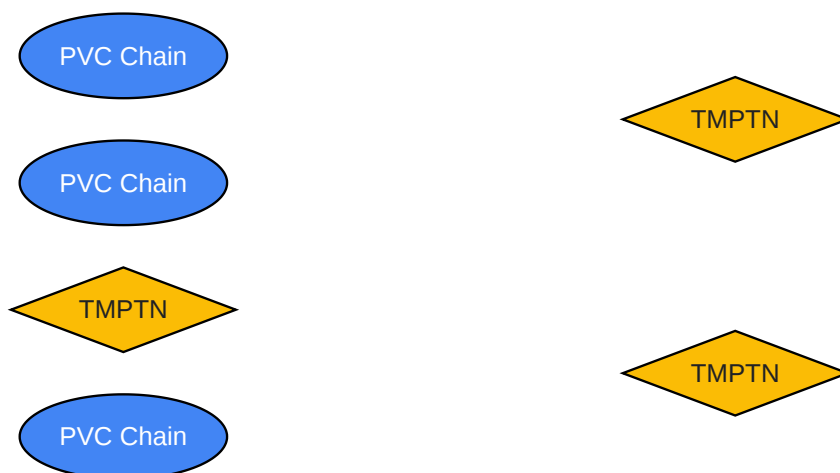
The following diagrams illustrate the experimental workflow and the conceptual interaction of the plasticizer with the PVC matrix.



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*Experimental workflow for evaluating TMPTN as a PVC plasticizer.*

Conceptual diagram of TMPTN molecules interspersed between PVC chains, reducing intermolecular forces and increasing flexibility.



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*Conceptual interaction of TMPTN with PVC polymer chains.*

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- To cite this document: BenchChem. [Application Notes and Protocols: Trimethylolpropane Trinonanoate as a PVC Plasticizer]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b093850#using-trimethylolpropane-trinonanoate-as-a-pvc-plasticizer]

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